

Sodium Ionophore III: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium ionophore III

Cat. No.: B1682789

[Get Quote](#)

An In-depth Review of the Core Principles, Applications, and Methodologies for Scientists and Drug Development Professionals

Sodium Ionophore III, chemically known as N,N,N',N'-tetracyclohexyl-1,2-phenylenedioxydiacetamide and commonly referred to by its synonym ETH 2120, is a highly selective neutral carrier ionophore used extensively in the development of sodium-selective sensors.[1][2] Its primary application lies in the precise measurement of sodium ion activity in complex biological samples such as blood, plasma, and serum, making it an invaluable tool in clinical diagnostics and biomedical research.[1][3] This technical guide provides a comprehensive review of its properties, mechanism of action, quantitative performance data, and detailed experimental protocols for its application.

Core Properties and Mechanism of Action

Sodium Ionophore III is a lipophilic molecule designed to selectively complex with sodium ions and transport them across a hydrophobic barrier, typically a polymer membrane in an electrochemical sensor. The fundamental mechanism relies on the ionophore's three-dimensional structure, which creates a cavity perfectly sized to encapsulate a sodium ion. This selective binding is driven by the electrostatic interactions between the ion and polar atoms within the ionophore's structure. Once the complex is formed, the ionophore's hydrophobic exterior allows it to diffuse across the lipidic membrane, effectively shuttling the sodium ion from one side to the other. This carrier mechanism is the basis for the potentiometric response of ion-selective electrodes (ISEs).

Table 1: Chemical and Physical Properties of **Sodium Ionophore III**

Property	Value
Chemical Name	2,2'-[1,2-phenylenebis(oxy)]bis[N,N-dicyclohexyl]-acetamide
Synonyms	ETH 2120, N,N,N',N'-Tetracyclohexyl-1,2-phenylenedioxydiacetamide
CAS Number	81686-22-8
Molecular Formula	C ₃₄ H ₅₂ N ₂ O ₄
Molecular Weight	552.8 g/mol
Appearance	Crystalline solid
Solubility	Chloroform (10 mg/ml), DMSO

Quantitative Performance: Ion Selectivity

The critical performance metric for any ionophore is its selectivity for the primary ion over other potentially interfering ions. This is quantified by the potentiometric selectivity coefficient, $K_{pot}(Na,X)$, where a more negative logarithmic value indicates greater selectivity for Na^+ over the interfering ion X. **Sodium Ionophore III** exhibits superior selectivity for sodium over potassium, which is a crucial requirement for accurate measurements in physiological samples where potassium is abundant.

Table 2: Potentiometric Selectivity Coefficients ($\log K_{pot}(Na,X)$) for a **Sodium Ionophore III**-based Electrode

Interfering Ion (X)	log Kpot(Na,X)
K ⁺	-2.3
NH ₄ ⁺	-2.2
H ⁺	-0.1
Li ⁺	-2.4
Mg ²⁺	-4.2
Ca ²⁺	-3.8

Data sourced from Maruizumi et al., 1986. Values determined using the separate solution method.

Experimental Protocols

The most common application of **Sodium Ionophore III** is in the fabrication of PVC (polyvinyl chloride) membrane ion-selective electrodes. Below is a detailed methodology for the preparation, conditioning, and calibration of such an electrode.

Protocol 1: Preparation of a Na⁺-Selective PVC Membrane

Materials:

- **Sodium Ionophore III** (ETH 2120)
- High molecular weight polyvinyl chloride (PVC)
- Plasticizer: 2-Nitrophenyl octyl ether (o-NPOE)
- Lipophilic salt (optional but recommended): Sodium tetrakis[3,5-bis(trifluoromethyl)phenyl]borate (NaTFPB)
- Solvent: Freshly distilled tetrahydrofuran (THF)

Procedure:

- **Component Mixture:** Prepare the membrane "cocktail" by dissolving the components in THF in the following weight percentages:
 - **Sodium Ionophore III:** ~1%
 - **PVC:** ~33%
 - **o-NPOE:** ~66%
- **Dissolution:** Thoroughly dissolve the weighed components in approximately 2 mL of THF in a small glass vial. Mix until the solution is clear and homogeneous.
- **Membrane Casting:** Pour the resulting solution into a 2 cm diameter glass ring placed on a clean, flat glass plate.
- **Solvent Evaporation:** Cover the ring loosely with a watch glass and allow the THF to evaporate slowly over 24-48 hours in a dust-free environment.
- **Membrane Sectioning:** Once the membrane is fully formed and dry, carefully cut a disk of the desired diameter (e.g., 5-7 mm) using a cork borer.
- **Electrode Assembly:** Mount the membrane disk into an ISE electrode body (e.g., a Philips IS-561 body). Add the internal filling solution, which is typically 0.1 M NaCl.

Protocol 2: Electrode Conditioning and Calibration

Procedure:

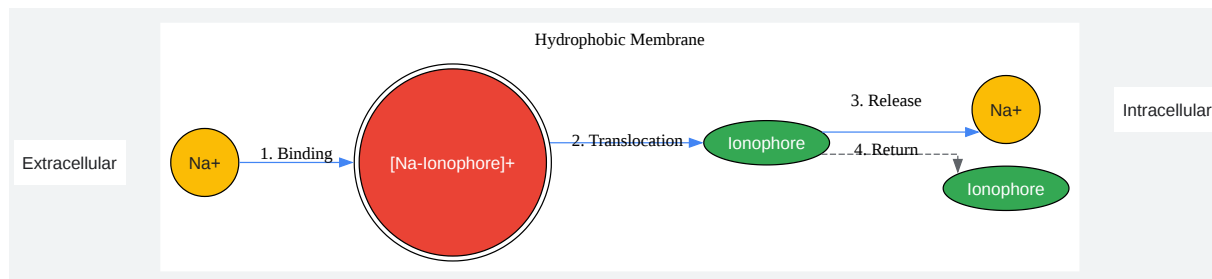
- **Conditioning:** Before the first use, condition the newly assembled electrode by soaking it in a 0.01 M NaCl solution for at least 4 hours, or preferably overnight. Store the electrode in this solution when not in use.
- **Standard Solutions:** Prepare a series of sodium standard solutions by serial dilution of a 1 M NaCl stock solution, ranging from 10^{-6} M to 10^{-1} M.
- **Calibration:**

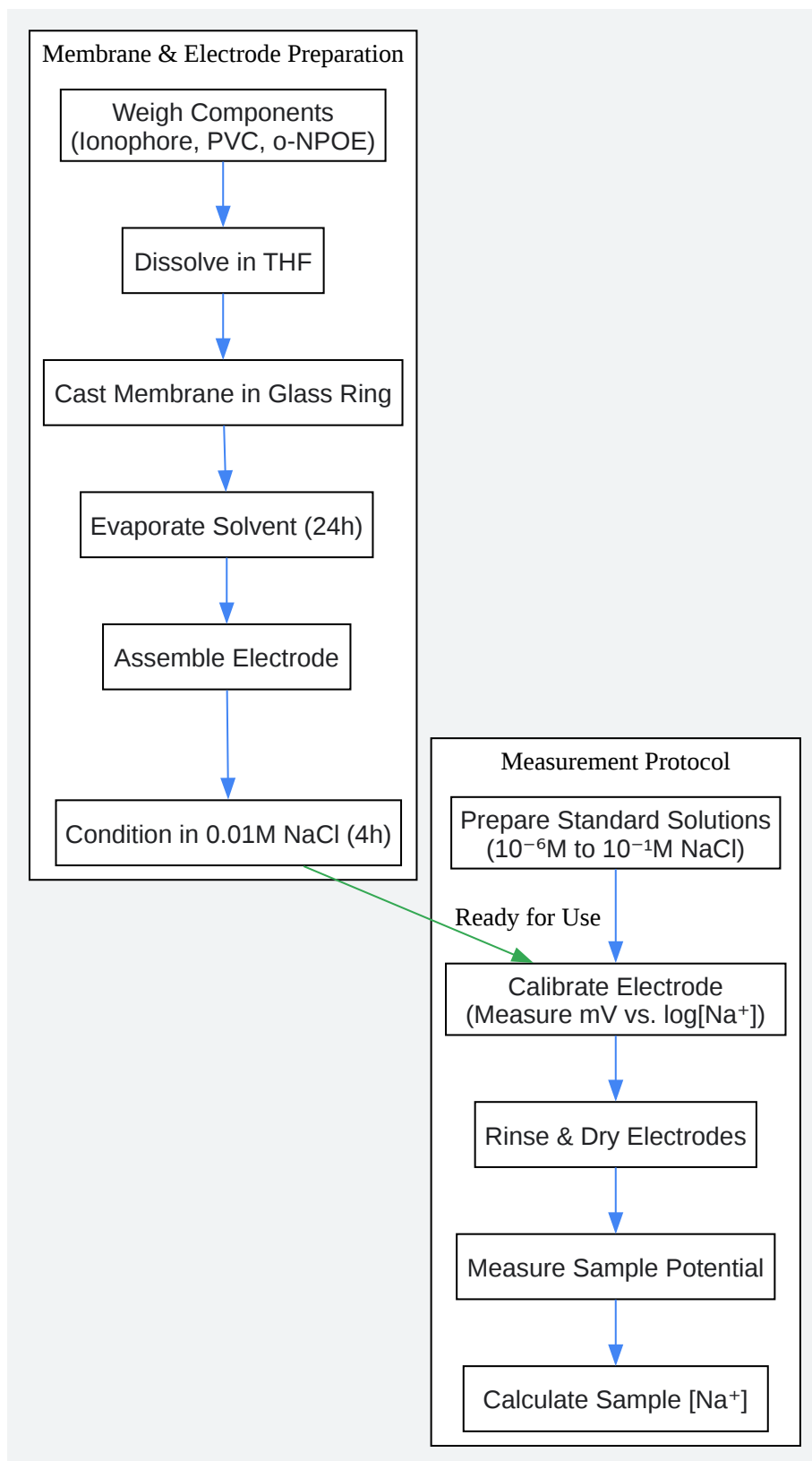
- Connect the Na^+ -selective electrode and a suitable reference electrode (e.g., Ag/AgCl) to a high-impedance ion meter.
- Place the electrodes in the lowest concentration standard (10^{-6} M) and stir gently.
- Once the potential reading stabilizes, record the millivolt (mV) value.
- Rinse the electrodes with deionized water and blot dry.
- Repeat the measurement for each standard, moving from the lowest to the highest concentration.
- Plot the recorded mV potential against the logarithm of the sodium ion activity. The resulting curve should be linear in the range of approximately 10^{-5} M to 10^{-1} M with a slope of ~ 58 mV per decade change in concentration at room temperature.

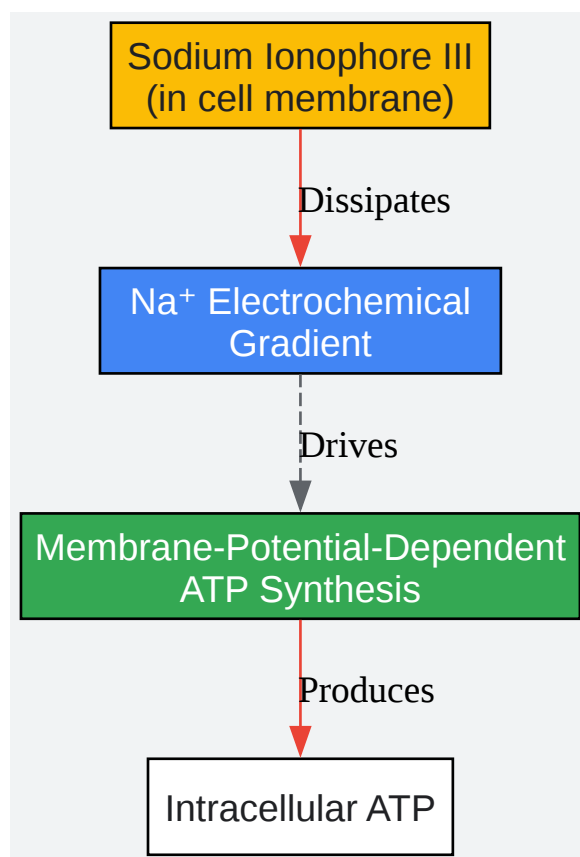
Visualizing Workflows and Mechanisms

Diagrams created using DOT language provide clear visual representations of complex processes.

Carrier-Based Ion Transport Mechanism







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scribd.com [scribd.com]
- 2. caymanchem.com [caymanchem.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Sodium Ionophore III: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1682789#sodium-ionophore-iii-literature-review\]](https://www.benchchem.com/product/b1682789#sodium-ionophore-iii-literature-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com